

Essential Safety and Logistical Information for Handling 10-Hydroxydecanoic Acid

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Compound of Interest

Compound Name: 10-Hydroxydecanoic Acid

Cat. No.: B7766976

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **10-Hydroxydecanoic Acid**. The following procedures and recommendations are designed to ensure safe operational handling and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

10-Hydroxydecanoic Acid is described as a moderate to severe irritant to the skin and eyes and may cause respiratory irritation.[1][2] Some safety data sheets (SDS) also classify it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] It is important to note that there can be discrepancies in hazard classification between suppliers, with at least one source stating it is not considered hazardous under the 2012 OSHA Hazard Communication Standard.[4] Given the potential hazards, a cautious approach is recommended.

The following personal protective equipment (PPE) is essential to minimize exposure and ensure safety.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant rubber gloves.	To prevent skin contact and irritation.[1][2]
Eye Protection	Chemical safety goggles or safety glasses with side-shields.	To protect eyes from dust particles and potential splashes.[1][5]
Respiratory Protection	NIOSH/MSHA-approved respirator or a type N95 (US) respirator.	To prevent inhalation of dust, especially when handling the powder form.[1][6]
Body Protection	Protective clothing should be worn to prevent skin exposure.	To minimize the risk of skin contact with the chemical.[2][5]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for maintaining a safe laboratory environment.

Handling Procedures

- **Engineering Controls:** Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when generating dust.[2][7] Facilities should be equipped with an eyewash fountain and a safety shower.[2]
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing.[2] Do not eat, drink, or smoke in the handling area.[2][7] Wash hands thoroughly with soap and water after handling.[2][7]
- **Procedural Steps:**
 - Before use, ensure all necessary PPE is correctly worn.
 - Minimize the generation of dust when handling the solid form.[2][7]
 - Weigh and handle the chemical in a designated area, preferably within a fume hood.
 - Keep the container tightly closed when not in use.[2][7]

Storage Plan

- Conditions: Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
- Container: Keep the container tightly sealed to prevent contamination and exposure.[\[2\]](#)[\[7\]](#)
- Incompatibilities: Avoid strong oxidizing agents.[\[1\]](#)[\[5\]](#)

Disposal Plan

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[\[4\]](#)
- Procedure: Dispose of the substance and its container in accordance with all applicable federal, state, and local regulations.[\[2\]](#)[\[5\]](#) Do not allow the product to enter drains, sewers, or water courses.[\[3\]](#)[\[7\]](#)

Quantitative Data

Property	Value
Molecular Weight	188.26 g/mol [1] [6]
Melting Point	75 - 77 °C (167 - 170.6 °F) [4]
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	No data available [2]

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [2] [5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation occurs. [1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center. [1] [3] [5]

Workflow for Handling 10-Hydroxydecanoic Acid

The following diagram outlines the standard operating procedure for safely handling **10-Hydroxydecanoic Acid** from receipt to disposal.

Safe Handling Workflow for 10-Hydroxydecanoic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **10-Hydroxydecanoic Acid**.

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